

4-(Cyclopropylmethylthio)phenylboronic acid physical properties

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Compound of Interest

4-

Compound Name: (Cyclopropylmethylthio)phenylboro
nic acid

Cat. No.: B594844

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Technical Guide: 4-(Cyclopropylmethylthio)phenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(Cyclopropylmethylthio)phenylboronic acid is a specialized organic compound with potential applications in synthetic chemistry and drug discovery. Its structure, featuring a phenylboronic acid moiety combined with a cyclopropylmethylthio group, makes it a candidate for use in cross-coupling reactions and as a building block for more complex molecules. This document provides a summary of the available physical property data for this compound.

Core Physical Properties

Quantitative data for **4-(Cyclopropylmethylthio)phenylboronic acid** is primarily available from commercial suppliers. Unfortunately, a comprehensive, experimentally verified dataset including properties like melting point, boiling point, and solubility has not been identified in publicly available scientific literature or safety data sheets for this specific compound. The information that is consistently reported is presented in the table below.

Property	Value	Source
CAS Number	1217501-03-5	Commercial Suppliers
Molecular Formula	C ₁₀ H ₁₃ BO ₂ S	Commercial Suppliers
Molecular Weight	208.09 g/mol	Commercial Suppliers

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **4-(Cyclopropylmethylthio)phenylboronic acid** are not available in the public domain.

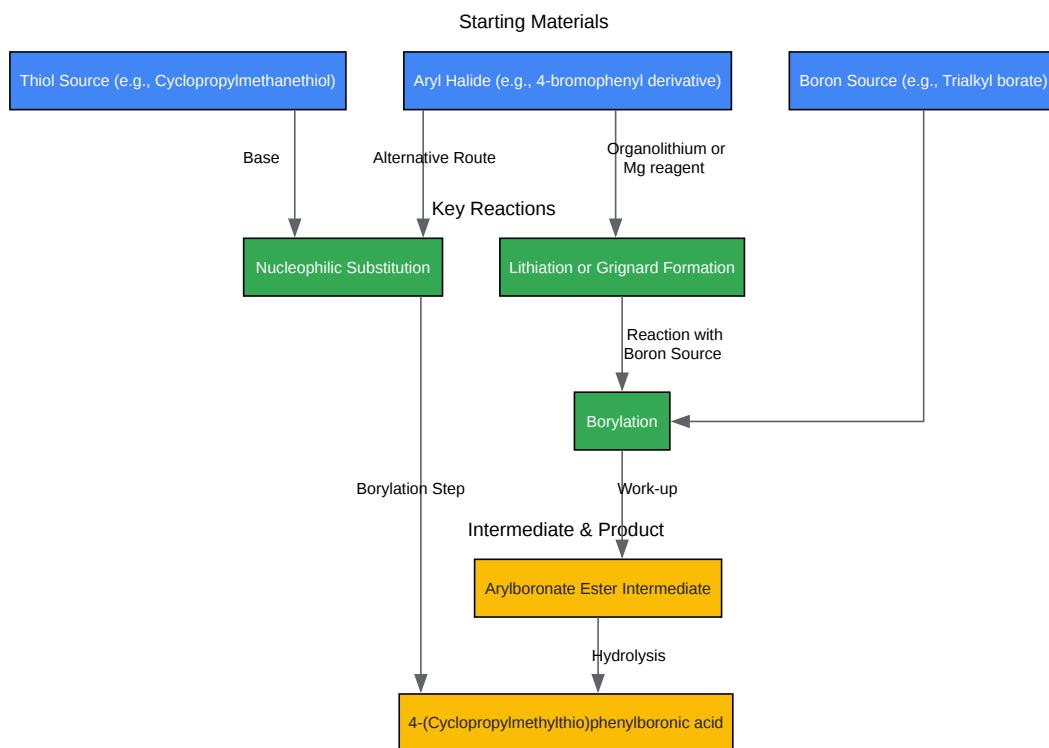
Signaling Pathways and Biological Activity

Currently, there is no published research detailing the involvement of **4-(Cyclopropylmethylthio)phenylboronic acid** in any specific biological signaling pathways or its broader biological activity.

Logical Relationships in Synthesis

While a specific synthesis protocol for **4-(Cyclopropylmethylthio)phenylboronic acid** is not detailed in the available literature, a general logical workflow for the synthesis of similar phenylboronic acid derivatives can be conceptualized. This typically involves the formation of the boronic acid group on the phenyl ring and the subsequent or prior introduction of the thioether side chain.

General Synthetic Logic for Phenylboronic Acids

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Caption: A generalized workflow for the synthesis of a substituted phenylboronic acid.

Conclusion

The available information on the physical properties of **4-(Cyclopropylmethylthio)phenylboronic acid** is limited to its basic molecular identifiers. For researchers and drug development professionals, this necessitates empirical determination of key physical properties such as solubility and melting point before its application in synthetic protocols or biological assays. The lack of published biological data also indicates that any investigation into its activity would be novel research.

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